

An In-depth Technical Guide to the Physical Properties of Docosyl Eicosanoate

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Compound of Interest

Compound Name: Behenyl arachidate

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Docosyl eicosanoate (CAS RN: 42232-87-1), a long-chain wax ester, is of significant interest in various scientific and industrial fields, including pharmaceuticals and cosmetics, due to its unique physicochemical properties. This technical guide provides a detailed overview of its melting and boiling points, complete with experimental methodologies for their determination.

Data Presentation

The physical properties of docosyl eicosanoate are critical for its application and formulation. The following table summarizes the available quantitative data for its melting and boiling points.

Property	Value	Units	Notes
Melting Point	75 - 80	°C	[1]
Boiling Point	608.3 ± 23.0	°C	Predicted

Experimental Protocols

The determination of accurate melting and boiling points is fundamental to characterizing a chemical substance. The following are detailed methodologies representative of the techniques used for determining these properties for long-chain esters like docosyl eicosanoate.

1. Melting Point Determination (Capillary Method)

The capillary method is a widely used and reliable technique for determining the melting point of a crystalline solid.^[2]

- Apparatus:
 - Melting point apparatus (e.g., Mel-Temp or similar digital device)^{[1][2]}
 - Capillary tubes (sealed at one end)^[1]
 - Mortar and pestle
 - Spatula
 - Thermometer (calibrated)
- Procedure:
 - Sample Preparation: The docosyl eicosanoate sample must be thoroughly dried to remove any solvent, as impurities can depress the melting point. The dried sample is then finely powdered using a mortar and pestle.
 - Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped to pack the sample into the sealed end. This process is repeated until a sample height of 2-3 mm is achieved.
 - Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus. The thermometer is positioned to ensure its bulb is level with the sample.
 - Approximate Melting Point Determination: A preliminary, rapid heating of the sample (e.g., a ramp rate of 10-20 °C per minute) is conducted to determine an approximate melting range.
 - Accurate Melting Point Determination: A fresh sample is prepared in a new capillary tube. The apparatus is heated to a temperature approximately 15-20 °C below the rough melting point. The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer.

- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure substance, this range should be narrow (0.5-1.0 °C).
- Replicate Measurements: The procedure should be repeated at least twice with fresh samples to ensure the reproducibility of the results.

2. Boiling Point Determination (Distillation Method)

For high-boiling-point compounds like docosyl eicosanoate, standard distillation methods are employed. Due to its very high boiling point, vacuum distillation is often necessary to prevent decomposition.

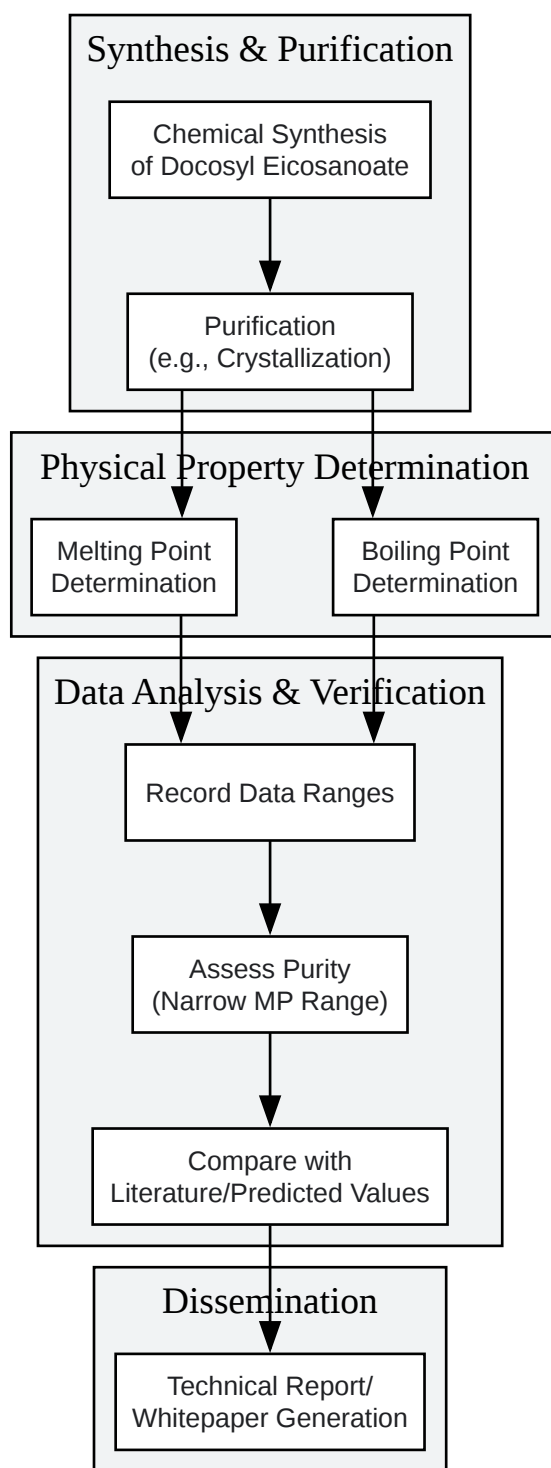
- Apparatus:
 - Distillation flask (round-bottom flask)
 - Condenser
 - Receiving flask
 - Thermometer and adapter
 - Heating mantle or oil bath
 - Boiling chips or a magnetic stirrer
 - Vacuum source and pressure gauge (for vacuum distillation)
- Procedure:
 - Apparatus Assembly: A simple or vacuum distillation apparatus is assembled. The distillation flask is charged with the docosyl eicosanoate sample and a few boiling chips or a stir bar to ensure smooth boiling.
 - Thermometer Placement: The thermometer is positioned so that the top of its bulb is level with the bottom of the side arm of the distillation flask leading to the condenser. This

ensures the recorded temperature is that of the vapor in equilibrium with the boiling liquid.

- Heating: The flask is gently heated. The heating rate is controlled to achieve a slow and steady distillation rate, typically 1-2 drops of distillate per second.
- Boiling Point Observation: The temperature is recorded when it stabilizes during the distillation process. This stable temperature, observed while the liquid is actively boiling and condensing, is the boiling point at the recorded atmospheric or vacuum pressure.
- Pressure Correction: If the boiling point is determined at a pressure other than standard atmospheric pressure (760 mmHg), a nomograph or the Clausius-Clapeyron equation can be used to correct the observed boiling point to the normal boiling point.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the characterization of the physical properties of a synthesized chemical compound like docosyl eicosanoate.



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Caption: Workflow for Physical Property Characterization.

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References

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